

Spectroscopic Analysis of 6-O-Acetylcoriatin: A Methodological Overview

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Compound of Interest

Compound Name: 6-O-Acetylcoriatin

Cat. No.: B15590843

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A comprehensive spectroscopic dataset for **6-O-Acetylcoriatin**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, is not readily available in publicly accessible scientific literature. To provide a complete technical guide as requested, a primary research article detailing the isolation and structural elucidation of this compound would be required. Such a publication would contain the necessary experimental data and protocols.

While the specific data for **6-O-Acetylcoriatin** could not be located, this guide will serve as a template, outlining the expected data presentation, experimental methodologies, and the logical workflow for the spectroscopic analysis of a natural product of this nature.

Data Presentation

Quantitative spectroscopic data is most effectively presented in structured tables for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is a cornerstone technique for elucidating the carbon-hydrogen framework of an organic molecule. For **6-O-Acetylcoriatin**, a complete dataset would include ^1H NMR, ^{13}C

NMR, and various 2D NMR experiments.

Table 1: Hypothetical ^1H and ^{13}C NMR Data for **6-O-Acetylcoriatin** (in CDCl_3)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	Value	Value (d, J value)
2	Value	Value (dd, J values)
3	Value	Value (m)
...	...	...
6	Value	Value (d, J value)
OAc-C=O	Value	-
OAc-CH ₃	Value	Value (s)

Infrared (IR) Spectroscopy Data

IR spectroscopy is utilized to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 2: Hypothetical IR Absorption Data for **6-O-Acetylcoriatin**

Wavenumber (cm^{-1})	Intensity	Assignment
~3450	Broad	O-H stretch (hydroxyl group)
~2950	Strong	C-H stretch (aliphatic)
~1735	Strong	C=O stretch (ester, acetyl group)
~1710	Strong	C=O stretch (ketone/lactone)
~1240	Strong	C-O stretch (ester, acetyl group)

Mass Spectrometry (MS) Data

MS provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern, which can aid in structural elucidation.

Table 3: Hypothetical High-Resolution Mass Spectrometry (HRMS) Data for **6-O-Acetylcoriatin**

Ion	Calculated m/z	Found m/z
[M+H] ⁺	Calculated Value	Observed Value
[M+Na] ⁺	Calculated Value	Observed Value

Experimental Protocols

Detailed experimental protocols are crucial for the reproducibility of scientific findings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra would be acquired on a high-field spectrometer (e.g., 400, 500, or 600 MHz). The sample would be dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), with tetramethylsilane (TMS) used as an internal standard. Standard experiments would include ^1H NMR, ^{13}C NMR, Distortionless Enhancement by Polarization Transfer (DEPT), Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC).

Infrared (IR) Spectroscopy

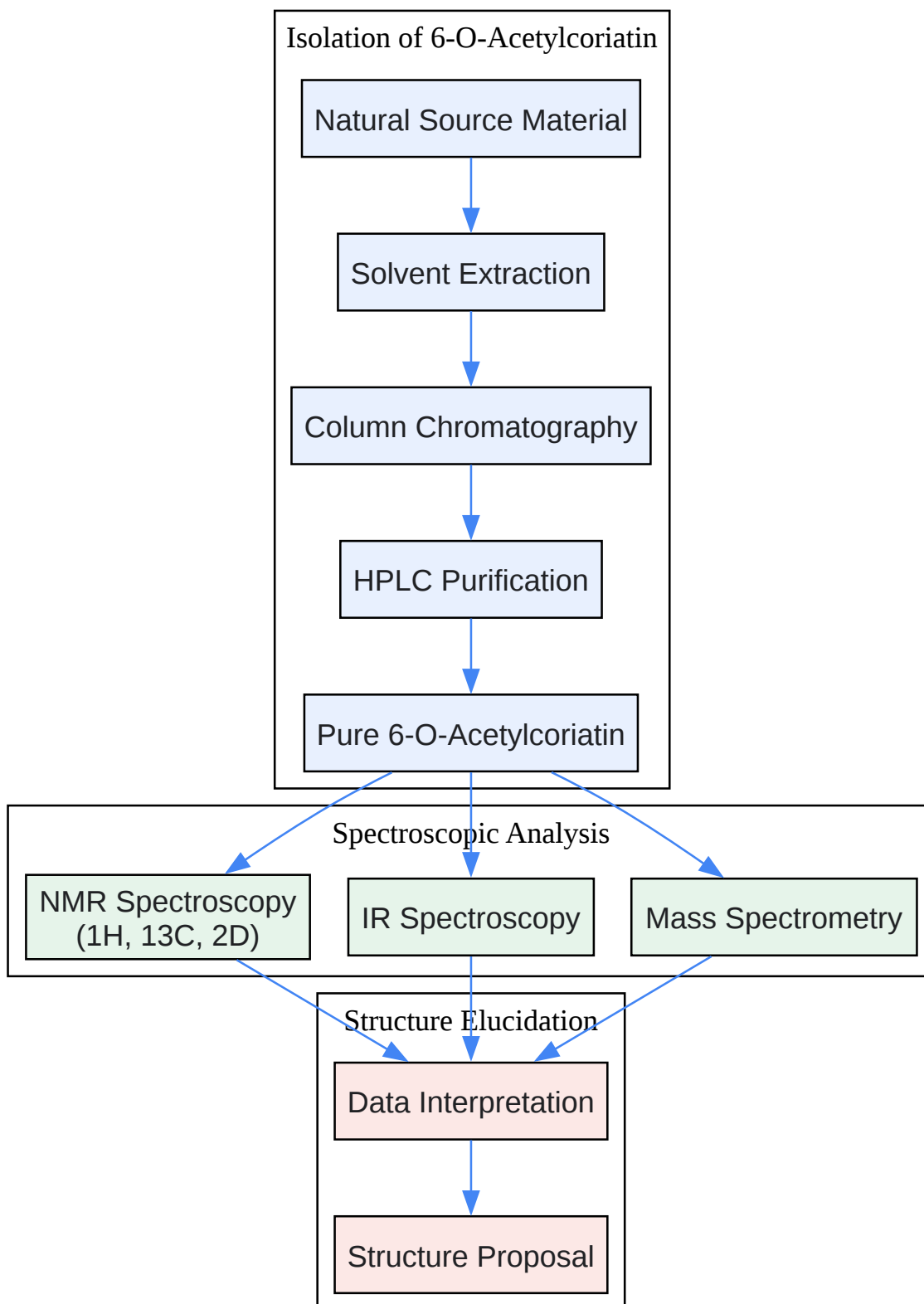
The IR spectrum would be recorded on a Fourier Transform Infrared (FTIR) spectrometer. The sample could be prepared as a thin film on a salt plate (e.g., NaCl or KBr) or by Attenuated Total Reflectance (ATR).

Mass Spectrometry (MS)

High-resolution mass spectra would be obtained using a mass spectrometer equipped with an electrospray ionization (ESI) source, typically coupled to a time-of-flight (TOF) or Orbitrap mass analyzer.

Mandatory Visualization

Diagrams created using Graphviz are essential for visualizing workflows and relationships.



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Caption: General workflow for the isolation and structural elucidation of a natural product.

To obtain the specific spectroscopic data for **6-O-Acetylcoriatin**, it is recommended to search for a primary research article that reports its isolation from a natural source, as this would be the most likely publication to contain the complete characterization data. Without this foundational data, a comprehensive technical guide cannot be fully realized.

- To cite this document: BenchChem. [Spectroscopic Analysis of 6-O-Acetylcoriatin: A Methodological Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15590843/docs#spectroscopic-analysis-of-6-o-acetylcoriatin-a-methodological-overview\]](https://www.benchchem.com/product/b15590843/docs#spectroscopic-analysis-of-6-o-acetylcoriatin-a-methodological-overview)

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